

1-Phenethylpiperazine: A Technical Overview of its Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Phenethylpiperazine**

Cat. No.: **B155460**

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Introduction

1-Phenethylpiperazine is a chemical compound belonging to the piperazine class. Piperazine and its derivatives are common scaffolds in medicinal chemistry and are integral to the structure of numerous pharmaceuticals. This document provides a detailed technical guide on the core chemical properties and structure of **1-Phenethylpiperazine**, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identification

1-Phenethylpiperazine, with the CAS number 5321-49-3, is structurally characterized by a piperazine ring substituted with a phenethyl group at one of the nitrogen atoms.[1][2]

IUPAC Name: 1-(2-phenylethyl)piperazine[2]

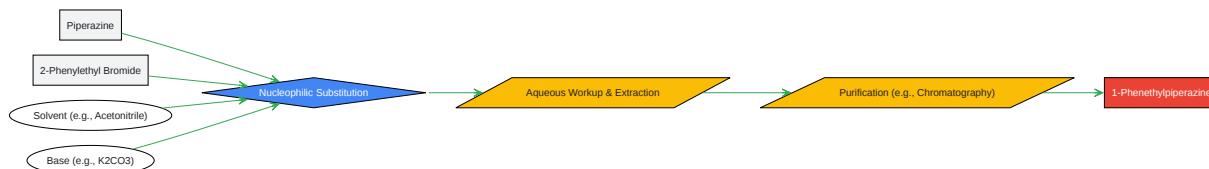
Synonyms: N-Phenethylpiperazine, 1-(2-Phenylethyl)piperazine[2]

Chemical Formula: C₁₂H₁₈N₂[1][2]

SMILES: C1CN(CCN1)CCC2=CC=CC=C2[2]

InChI Key: LKUAPSRIYZLAAO-UHFFFAOYSA-N[2]

Below is a 2D representation of the chemical structure of **1-Phenethylpiperazine**.



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References

- 1. CAS 5321-49-3: 1-(2-Phenylethyl)piperazine | CymitQuimica [cymitquimica.com]
- 2. 1-Phenethylpiperazine | C12H18N2 | CID 79214 - PubChem [pubchem.ncbi.nlm.nih.gov]
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